

(+)-Aegeline CAS number and molecular weight

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Compound of Interest

Compound Name: (+)-Aegeline

Cat. No.: B7765714

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An In-depth Technical Guide to (+)-Aegeline

For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Aegeline is a naturally occurring alkaloid-amide found in the leaves of the bael tree (*Aegle marmelos*). This comprehensive technical guide provides essential information for researchers and drug development professionals working with **(+)-Aegeline**. It covers its fundamental chemical properties, summarizes key quantitative data from preclinical studies, presents detailed experimental protocols for assessing its biological activity, and illustrates its known signaling pathways.

Core Compound Information

(+)-Aegeline, with the CAS number 456-12-2, is recognized for its potential therapeutic properties, including antihyperglycemic, antidyslipidemic, anti-inflammatory, and antioxidant effects.^{[1][2][3][4][5]} Its molecular formula is C₁₈H₁₉NO₃.^{[1][3][6][7][8]}

Property	Value	Reference
CAS Number	456-12-2	[1][2][3][7][8]
Molecular Formula	C ₁₈ H ₁₉ NO ₃	[1][3][6][7][8]
Molecular Weight	297.35 g/mol	[2][3][5][6][7][9]
IUPAC Name	(E)-N-[2-hydroxy-2-(4-methoxyphenyl)ethyl]-3-phenylprop-2-enamide	[8][10]
Synonyms	Aegelin, Egeline, N-(2-Hydroxy-2-(4-methoxyphenyl)ethyl)cinnamamide	[3]

Quantitative Biological Activity

(+)-Aegeline has demonstrated significant biological effects in various preclinical models. The following tables summarize key quantitative findings from these studies.

Table 2.1: Antihyperglycemic Effects in a Sucrose-Challenged Streptozotocin-Induced Diabetic Rat Model

Time Point	Blood Glucose Reduction (%)	Dose	Reference
5 hours	12.9%	100 mg/kg	[3][7]
24 hours	16.9%	100 mg/kg	[3][7]

Table 2.2: Antidyslipidemic Effects in a Dyslipidemic Hamster Model

Parameter	Change (%)	Dose	p-value	Reference
Plasma Triglycerides (Tg)	↓ 55%	50 mg/kg	<0.001	[3] [7]
Total Cholesterol (TC)	↓ 24%	50 mg/kg	<0.05	[3] [7]
Free Fatty Acids (FFA)	↓ 24%	50 mg/kg	N/A	[3] [7]
High-Density Lipoprotein- Cholesterol (HDL-C)	↑ 28%	50 mg/kg	N/A	[3] [7]

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the literature to assess the biological activity of **(+/-)-Aegeline**.

In Vitro Glucose Uptake Assay in C2C12 Myotubes

This protocol is based on studies investigating the effect of Aegeline on glucose transport in skeletal muscle cells.[\[2\]](#)[\[6\]](#)

- Cell Culture and Differentiation:
 - Culture C2C12 myoblasts in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and antibiotics.
 - Induce differentiation into myotubes by switching to DMEM with 2% horse serum for 4-6 days.
- Treatment:
 - Treat differentiated C2C12 myotubes with varying concentrations of Aegeline (e.g., 1-10 μ M) or vehicle control for a specified period (e.g., 24 hours).

- For acute insulin stimulation, a subset of cells can be treated with 100 nM insulin for 20 minutes prior to the glucose uptake assay.
- 2-Deoxy-D-[³H]glucose (2-DG) Uptake Measurement:
 - Wash cells with serum-free DMEM.
 - Incubate cells with 2-DG (a radiolabeled glucose analog) for a defined time.
 - Terminate glucose uptake by washing with ice-cold phosphate-buffered saline (PBS).
 - Lyse the cells and measure the incorporated radioactivity using a scintillation counter to quantify glucose uptake.

Animal Models for Antihyperglycemic and Antidyslipidemic Studies

These protocols are derived from in vivo studies evaluating the metabolic effects of Aegeline.^[3]
^[7]

- Sucrose-Challenged Streptozotocin-Induced Diabetic Rat Model:
 - Induce diabetes in rats (e.g., Sprague-Dawley) with a single intraperitoneal injection of streptozotocin.
 - Administer Aegeline orally at a specified dose (e.g., 100 mg/kg body weight).
 - Challenge the rats with a sucrose load.
 - Measure blood glucose levels at various time points (e.g., 5 and 24 hours) post-administration.
- Dyslipidemic Hamster Model:
 - Induce dyslipidemia in hamsters through a high-fat diet.
 - Administer Aegeline orally at a specified dose (e.g., 50 mg/kg body weight).

- After the treatment period, collect blood samples.
- Analyze plasma levels of triglycerides, total cholesterol, free fatty acids, and HDL-C using standard biochemical assays.

Antioxidant Activity Assays

These methods are used to determine the free radical scavenging and reducing power of Aegeline.

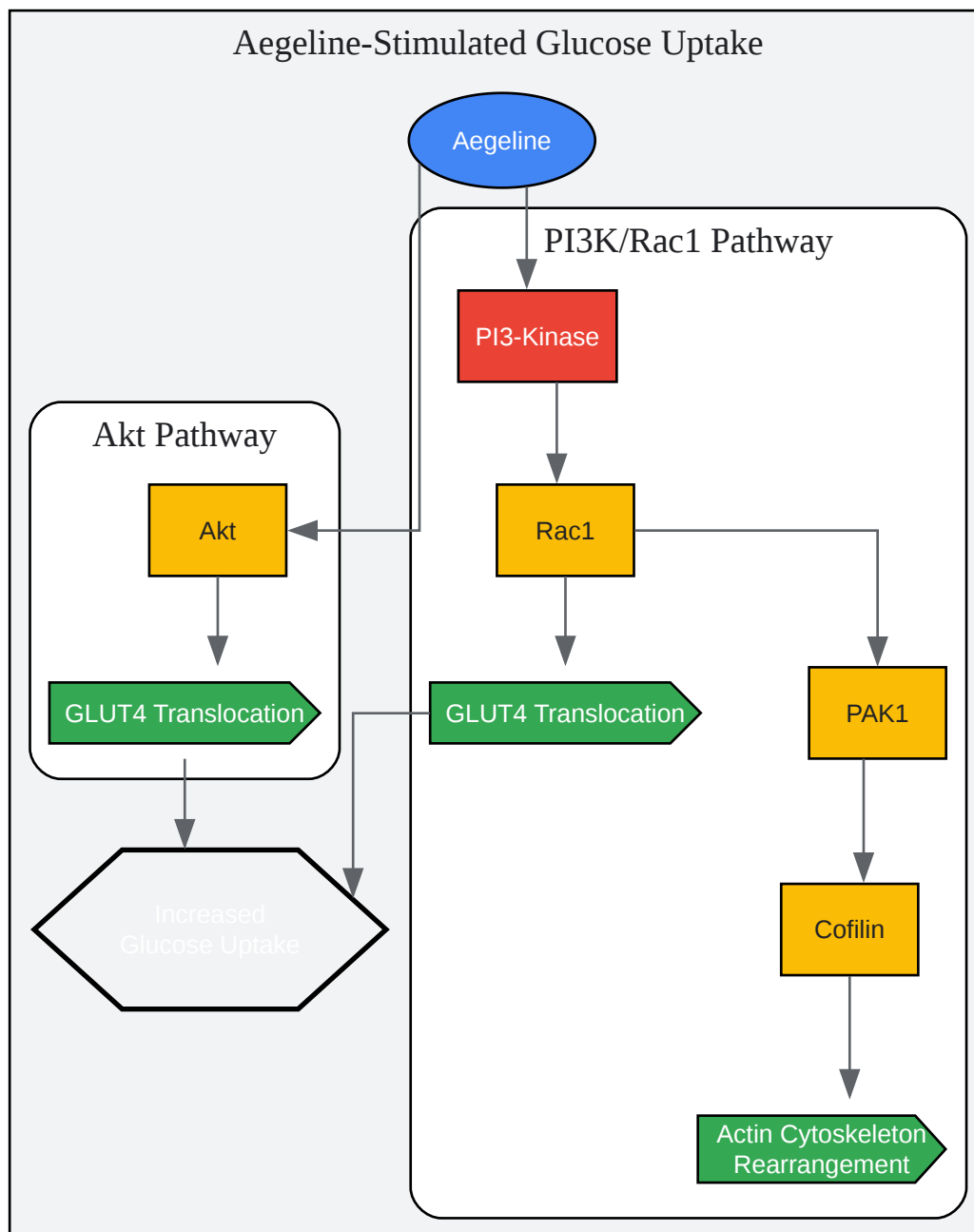
- DPPH (2,2-Diphenyl-1-picrylhydrazyl) Radical Scavenging Assay:
 - Prepare a methanolic solution of DPPH.
 - Mix the Aegeline extract/compound with the DPPH solution.
 - Incubate the mixture in the dark at room temperature.
 - Measure the absorbance at a specific wavelength (e.g., 518 nm). A decrease in absorbance indicates radical scavenging activity.
- Reducing Power Assay:
 - Mix the Aegeline extract/compound with phosphate buffer and potassium ferricyanide.
 - Incubate the mixture at 50°C.
 - Add trichloroacetic acid to stop the reaction and centrifuge.
 - Mix the supernatant with distilled water and ferric chloride.
 - Measure the absorbance at 700 nm. An increase in absorbance indicates higher reducing power.

Signaling Pathways and Mechanisms of Action

(+/-)-Aegeline exerts its biological effects through the modulation of several key signaling pathways.

Glucose Transport and Insulin Sensitivity

Aegeline stimulates glucose transport in skeletal muscle cells through two distinct parallel pathways involving Akt and Rac1, leading to the translocation of GLUT4 to the cell membrane. [2][6] It also plays a role in cytoskeletal rearrangement via the PI3-kinase-Rac1-PAK1-cofilin pathway.[2][6]

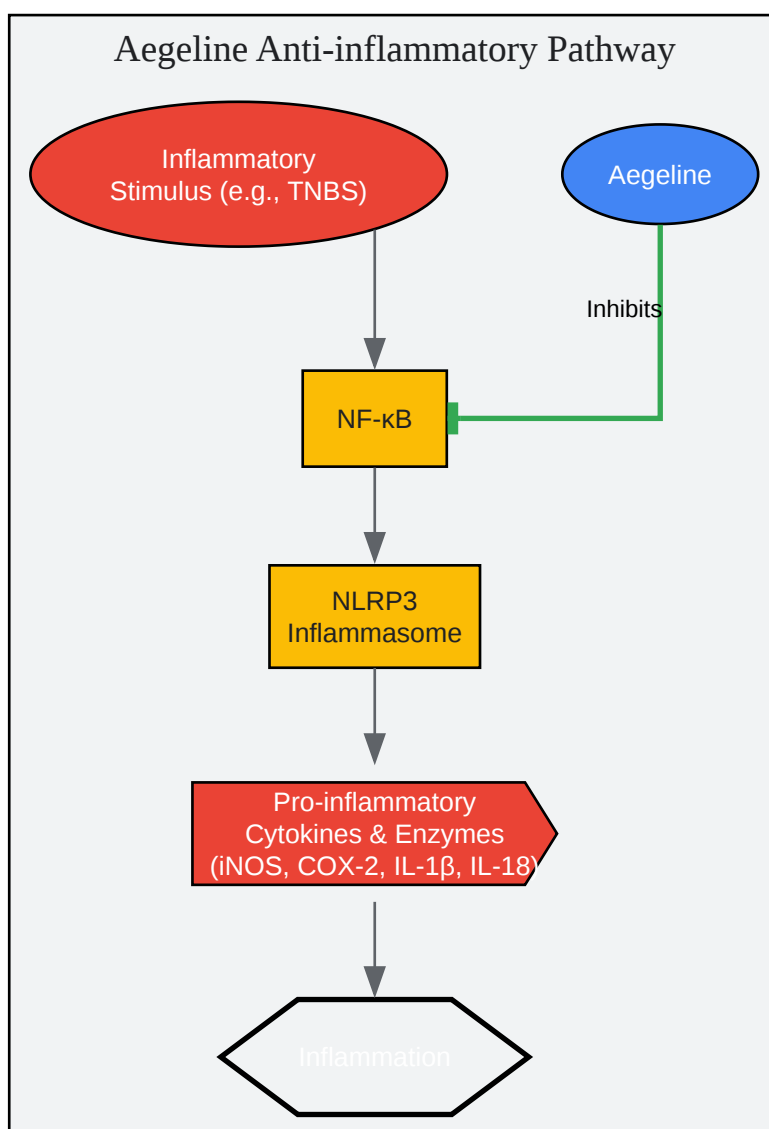


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Caption: Aegeline signaling pathways for glucose uptake.

Anti-inflammatory Action

Recent studies suggest that Aegeline mitigates colitis by downregulating the NF- κ B-mediated NLRP3 inflammasome pathway. This leads to a reduction in the expression of pro-inflammatory cytokines and enzymes.



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Caption: Aegeline's anti-inflammatory mechanism.

Conclusion

(+)-Aegeline is a promising natural compound with multifaceted therapeutic potential, particularly in the areas of metabolic disorders and inflammation. The data and protocols presented in this guide offer a solid foundation for further research and development. Future studies should focus on elucidating the precise molecular interactions, conducting comprehensive safety and toxicity profiles, and exploring its efficacy in clinical settings.

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References

- 1. researchgate.net [researchgate.net]
- 2. Aegeline from Aegle marmelos stimulates glucose transport via Akt and Rac1 signaling, and contributes to a cytoskeletal rearrangement through PI3K/Rac1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Antihyperglycemic and antidyslipidemic agent from Aegle marmelos - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Extraction and analysis of aegeline enantiomers from Aegle marmelos. [wisdomlib.org]
- 9. Biological Evaluation of Aegle marmelos Fruit Extract and Isolated Aegeline in Alleviating Pain–Depression Dyad: In Silico Analysis of Aegeline on MAO-A and iNOS - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Anti-hyperglycemic activity of Aegle marmelos (L.) corr. is partly mediated by increased insulin secretion, α -amylase inhibition, and retardation of glucose absorption - PubMed [pubmed.ncbi.nlm.nih.gov]
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